

An In-depth Technical Guide to the Safety and Handling of 4'-Nitroacetoacetanilide

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Compound of Interest

Compound Name: 4'-Nitroacetoacetanilide

Cat. No.: B1361057

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **4'-Nitroacetoacetanilide**, a chemical intermediate used in various research and development applications. The following sections detail the physical and chemical properties, hazard identification, handling and storage procedures, emergency response protocols, and experimental methodologies associated with this compound.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **4'-Nitroacetoacetanilide** is presented in Table 1. It is important to note that for several properties, specific quantitative data is not readily available in published literature.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 1: Physical and Chemical Properties of **4'-Nitroacetoacetanilide**

Property	Value
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₄
Molecular Weight	222.2 g/mol
Appearance	Yellow to tan powder
Melting Point	257 °C (lit.)
Boiling Point	100 °C at 3 mmHg (lit.)
Flash Point	85 °C (lit.)
Autoignition Temperature	No data available
Upper/Lower Explosive Limits	No data available
Solubility	No data available
Density	1.331 g/cm ³

Hazard Identification and Toxicological Data

4'-Nitroacetoacetanilide is classified as a hazardous substance with the potential to cause skin irritation, serious eye irritation, and respiratory irritation.[3][5] The GHS hazard statements associated with this compound are H315, H319, and H335.[3][5]

A thorough review of available safety data sheets and toxicological databases indicates a lack of quantitative toxicity data for **4'-Nitroacetoacetanilide**.[1][2][3][4] This includes the absence of LD₅₀ (lethal dose, 50%) and LC₅₀ (lethal concentration, 50%) values for oral, dermal, and inhalation routes of exposure. The toxicological properties of this compound have not been fully investigated.[6]

Table 2: Toxicological Data for **4'-Nitroacetoacetanilide**

Parameter	Value
Acute Oral Toxicity (LD50)	No data available [1]
Acute Dermal Toxicity (LD50)	No data available [1]
Acute Inhalation Toxicity (LC50)	No data available [1]
Skin Corrosion/Irritation	Causes skin irritation [3][5]
Serious Eye Damage/Irritation	Causes serious eye irritation [3][5]
Respiratory Sensitization	May cause respiratory irritation [3][5]
Germ Cell Mutagenicity	No data available [1]
Carcinogenicity	No data available [1]
Reproductive Toxicity	No data available [1]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation [3][5]
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

Handling and Storage

Personal Protective Equipment (PPE)

When handling **4'-Nitroacetoacetanilide**, it is imperative to use appropriate personal protective equipment to minimize exposure. This includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: In case of insufficient ventilation or when handling large quantities, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust.
- Work in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.
- Avoid formation of dust and aerosols.[\[3\]](#)

Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

Emergency Procedures

First Aid Measures

Table 3: First Aid Procedures for **4'-Nitroacetoacetanilide** Exposure

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[4]

Spill and Fire Response

In the event of a spill, evacuate the area and ensure adequate ventilation. Wear appropriate PPE and prevent the spread of dust. Sweep up the spilled material and place it in a suitable, closed container for disposal.

For fires involving **4'-Nitroacetoacetanilide**, use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher. Firefighters should wear self-contained breathing apparatus and full protective gear.

Experimental Protocols

While specific experimental protocols for the synthesis and purification of **4'-Nitroacetoacetanilide** are not readily available in the reviewed literature, the following procedures for the closely related compound, p-nitroacetanilide, can serve as a valuable reference. Researchers should adapt these protocols based on the specific reactivity and properties of **4'-Nitroacetoacetanilide**.

Synthesis of p-Nitroacetanilide (Reference Protocol)

This procedure describes the nitration of acetanilide to form p-nitroacetanilide.

Materials:

- Acetanilide
- Glacial Acetic Acid
- Concentrated Sulfuric Acid
- Fuming Nitric Acid
- Crushed Ice
- Ethanol

Procedure:

- In a beaker, dissolve 3g of finely powdered acetanilide in glacial acetic acid with stirring at room temperature.[7]
- Gently warm the mixture to ensure complete dissolution of the acetanilide.[7]
- Cool the solution and slowly add concentrated sulfuric acid with constant stirring. The solution will become warm.
- Place the mixture in an ice bath to cool.
- To the cooled solution, add fuming nitric acid dropwise using a dropping funnel, while maintaining the temperature below 20°C.[7]
- After the addition of nitric acid is complete, remove the beaker from the ice bath and let it stand at room temperature for 30 minutes.
- Pour the reaction mixture onto 100g of crushed ice in a separate beaker and stir well.
- Filter the resulting crystals and wash with cold water to remove excess acid.[7]

Recrystallization of p-Nitroacetanilide (Reference Protocol)

This protocol is for the purification of the synthesized p-nitroacetanilide.

Materials:

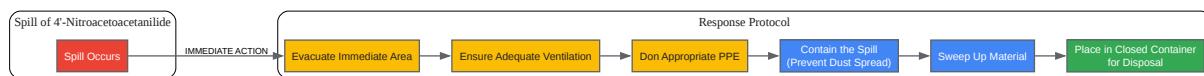
- Crude p-Nitroacetanilide
- Ethanol

Procedure:

- Transfer the crude p-nitroacetanilide crystals to a beaker.
- Add a minimum amount of hot ethanol to dissolve the crystals completely.
- Allow the solution to cool slowly to room temperature to form large crystals of p-nitroacetanilide.^[7]
- Filter the purified crystals using a Buchner funnel.
- Wash the crystals with a small amount of cold ethanol.
- Dry the crystals between folds of filter paper and weigh to determine the yield.^[7]

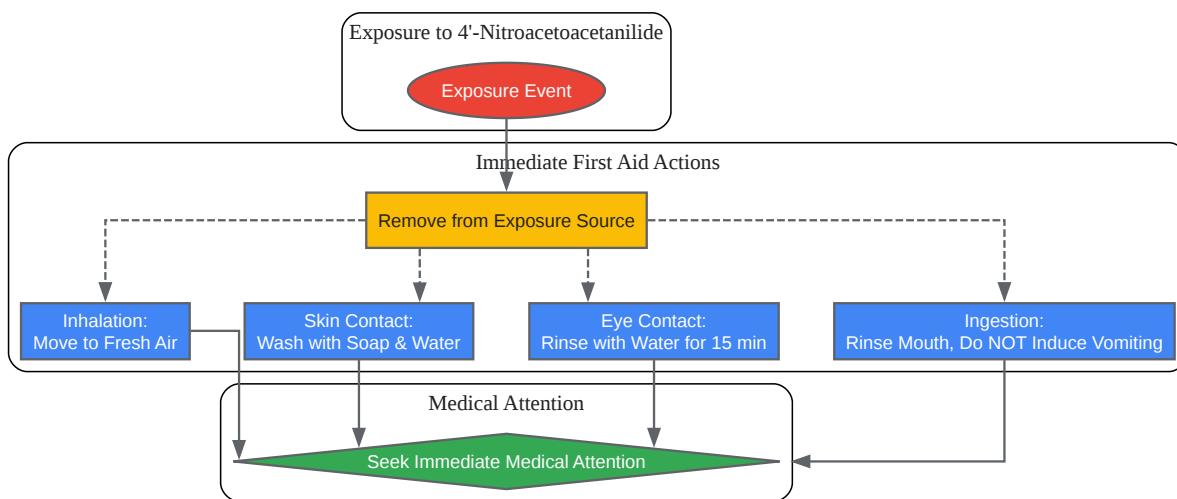
Visualized Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate the logical workflows for handling spills and responding to personal exposure incidents involving 4'-Nitroacetoacetanilide.



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Spill Response Workflow

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First Aid Response Workflow

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